

An In-depth Technical Guide to the Safety and Handling of 4-Methoxycinnamaldehyde

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Compound of Interest

Compound Name: 4-Methoxycinnamaldehyde

Cat. No.: B7890676

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-Methoxycinnamaldehyde** (CAS No: 24680-50-0), also known as p-methoxycinnamaldehyde. The following sections detail the hazardous properties, personal protective equipment, experimental protocols for safe use, and emergency procedures to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

4-Methoxycinnamaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[1\]](#)[\[2\]](#) The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)

Table 1: GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1] [2]
Eye Irritation	2	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[1][2]

Pictogram:



Signal Word: Warning[[1](#)][[2](#)]

Physicochemical Properties

Understanding the physical and chemical properties of **4-Methoxycinnamaldehyde** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C10H10O2
Molecular Weight	162.19 g/mol
Appearance	Yellowish crystals or powder.
Melting Point	55-60 °C (lit.)
Boiling Point	145 °C at 7 mm Hg (lit.)
Solubility	Insoluble in water; Soluble in alcohol, oils, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone. [3]
Stability	Stable under recommended storage conditions, but is noted to be air sensitive. [2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **4-Methoxycinnamaldehyde** to minimize exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. [1]
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). [1] Gloves must be inspected prior to use. [4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge. [1] In a well-ventilated area, respiratory protection may not be required for small quantities.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.

Experimental Protocols

Adherence to the following protocols is mandatory for the safe handling and use of **4-Methoxycinnamaldehyde** in a laboratory setting.

Handling

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood.[\[1\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#) Avoid formation of dust and aerosols.
- Ignition Sources: Keep away from heat and sources of ignition.[\[2\]](#)
- Air Sensitivity: Due to its air-sensitive nature, consider handling under an inert atmosphere for long-term storage or sensitive experiments.[\[2\]](#)

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)

- Incompatibilities: Store away from strong oxidizing agents.[[2](#)]
- Security: For larger quantities, it is recommended to store in a locked cabinet.[[1](#)]

Disposal

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[[1](#)]
- Environmental Contamination: Do not let the chemical enter drains.[[1](#)] Discharge into the environment must be avoided.[[1](#)]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions:
 - Use personal protective equipment as specified in Table 3.
 - Ensure adequate ventilation.
 - Evacuate personnel to safe areas.
 - Keep people away from and upwind of the spill.[[1](#)]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.
 - Do not allow the chemical to enter drains, surface water, or groundwater.[[1](#)]
- Methods for Cleaning Up:
 - Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[[2](#)]
 - Avoid generating dust.
 - Use spark-proof tools and explosion-proof equipment if necessary.[[4](#)]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Toxicity and Reactivity Profile

Toxicity

- Acute Toxicity: No quantitative data on acute toxicity (e.g., LD50, LC50) is readily available in the reviewed literature.[\[1\]](#) The toxicological properties have not been fully investigated.[\[2\]](#)
- Local Effects: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Reactivity

- Chemical Stability: Stable under recommended storage conditions, though it is air sensitive.
[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.
[\[2\]](#)
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide (CO) and carbon dioxide (CO₂).
[\[2\]](#)
- Hazardous Polymerization: Hazardous polymerization does not occur.
[\[2\]](#)

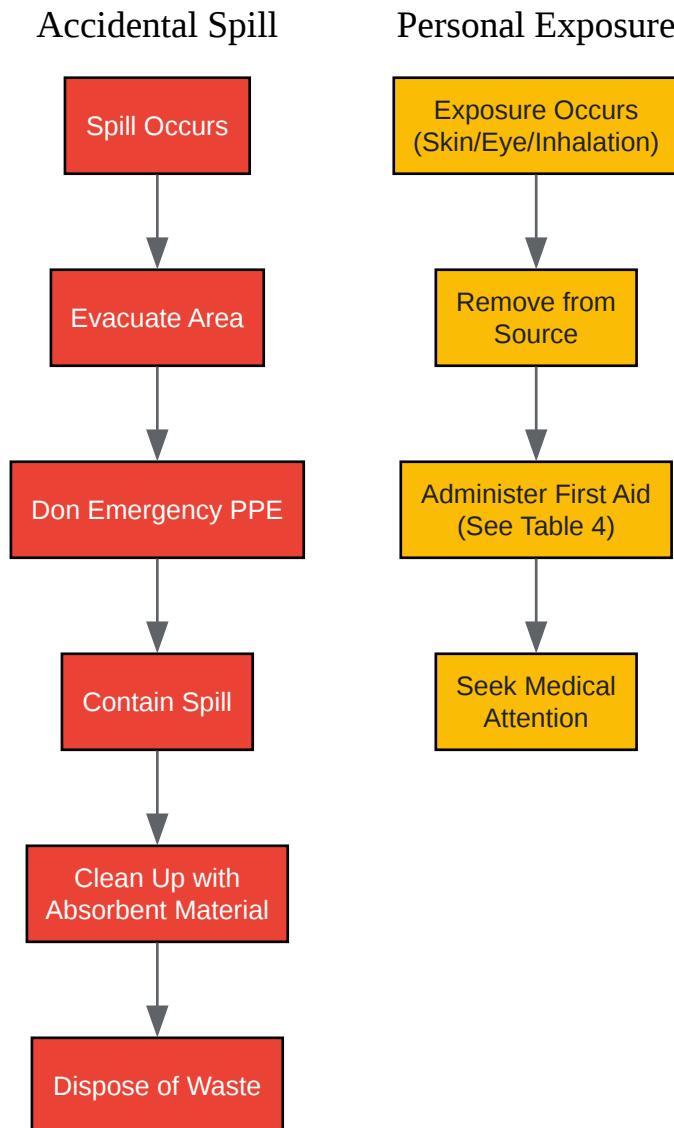
Visualized Workflows

The following diagrams illustrate the logical flow of procedures for safe handling and emergency response.



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Caption: Standard Operating Procedure for Handling **4-Methoxycinnamaldehyde**.



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Caption: Emergency Response Flowchart for Spills and Personal Exposure.

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